

# Microscopic Identification of Carnallite: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carnallite

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This guide provides a comprehensive overview of the microscopic techniques and experimental protocols for the unequivocal identification of **carnallite** ( $\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$ ), a deliquescent evaporite mineral. Accurate identification is crucial in various research and industrial applications, including geological studies, materials science, and pharmaceutical process control where it may occur as a byproduct. This document outlines the key crystallographic and optical properties of **carnallite**, detailed sample preparation methods suitable for its water-soluble nature, and specific microchemical tests for the confirmation of its constituent elements.

## Crystallographic and Optical Properties

**Carnallite** crystallizes in the orthorhombic system, although a metastable monoclinic form has also been reported.<sup>[1]</sup> Its optical properties are key to its identification under a petrographic microscope.

### 1.1 Summary of Optical Properties

Property	Description	Value(s)
Crystal System	Orthorhombic[2][3][4]	-
Metastable Form	Monoclinic[1]	-
Habit	Usually massive to fibrous; rare pseudo-hexagonal tabular crystals.[2][5]	-
Color	Colorless to white, also yellow, reddish, or blue. Often colorless in transmitted light.[2][3][5][6]	-
Luster	Greasy[3][6]	-
Cleavage	None observed[2][3]	-
Fracture	Conchoidal[2][6]	-
Hardness (Mohs)	2.5[2][3][5]	-
Specific Gravity	~1.602 g/cm <sup>3</sup> [2][3][5]	-
Optical Class	Biaxial (+)[2][6][7]	-
Refractive Indices	$n_{\alpha} = 1.465 - 1.467$ $n_{\beta} = 1.474 - 1.476$ $n_{\gamma} = 1.494 - 1.496$ [2][3][6][7]	
Birefringence ( $\delta$ )	0.027 - 0.029	
2V Angle	Measured: 70°; Calculated: 66°[2][3][6]	-

## 1.2 Microscopic Observations

Under plane-polarized light, **carnallite** appears as colorless grains with low relief. A notable characteristic is the occasional presence of reddish inclusions of hematite (Fe<sub>2</sub>O<sub>3</sub>), which can impart a reddish hue to the mineral.[2][5][6]

Under cross-polarized light, **carnallite** exhibits first to second-order interference colors, consistent with its moderate birefringence. Due to its orthorhombic nature, it will show inclined extinction. Polysynthetic twinning can sometimes be developed by pressure.[6]

## Experimental Protocols

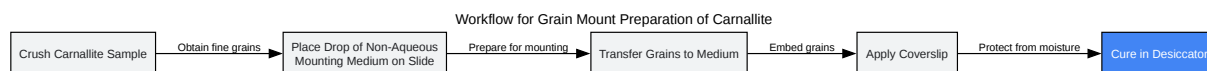
Given **carnallite**'s deliquescent nature, meaning it readily absorbs moisture from the air and dissolves, specialized sample preparation techniques are imperative.[2][5]

### 2.1 Sample Preparation: Grain Mount

A grain mount is the recommended method for the microscopic examination of **carnallite** as it avoids the extensive use of liquids inherent in thin sectioning.

Methodology:

- **Sample Comminution:** Carefully crush a small, representative sample of the suspected **carnallite** into fragments. Aim for grains between 0.1 and 0.5 mm for optimal viewing.
- **Mounting Medium:** Use a non-aqueous mounting medium such as Canada Balsam or a suitable epoxy resin.
- **Slide Preparation:** Place a small drop of the mounting medium on a clean glass microscope slide.
- **Grain Transfer:** Using a fine-tipped needle or tweezers, transfer a small number of **carnallite** grains into the mounting medium. Disperse the grains to avoid clumping.
- **Coverslip Application:** Gently lower a coverslip over the mounting medium, taking care to avoid trapping air bubbles.
- **Curing:** Allow the mounting medium to cure completely in a desiccator to protect the **carnallite** from atmospheric moisture.



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## Workflow for Grain Mount Preparation of **Carnallite**

### 2.2 Microchemical Analysis

Microchemical tests provide definitive confirmation of the elemental composition of **carnallite**. These tests are performed on a microscope slide and involve observing the formation of characteristic crystalline precipitates.

### Test for Magnesium ( $\text{Mg}^{2+}$ )

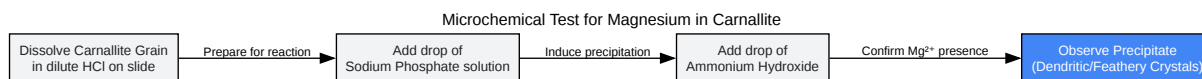
This test relies on the formation of ammonium magnesium phosphate, which precipitates as distinctive crystals.

#### Reagents:

- Dilute Hydrochloric Acid (HCl)
- Sodium Phosphate ( $\text{Na}_2\text{HPO}_4$ ) solution
- Ammonium Hydroxide ( $\text{NH}_4\text{OH}$ ) solution

#### Methodology:

- Place a small grain of the sample on a clean microscope slide.
- Add a small drop of dilute HCl to dissolve the grain. Gentle warming may be necessary.
- Add a drop of sodium phosphate solution to the dissolved sample.
- Introduce a drop of ammonium hydroxide solution adjacent to the mixture and allow the two drops to slowly merge.
- Observe the formation of a white, crystalline precipitate under the microscope. Ammonium magnesium phosphate typically forms as dendritic, feathery, or X-shaped crystals.



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### Microchemical Test for Magnesium in **Carnallite**

## Test for Potassium (K<sup>+</sup>)

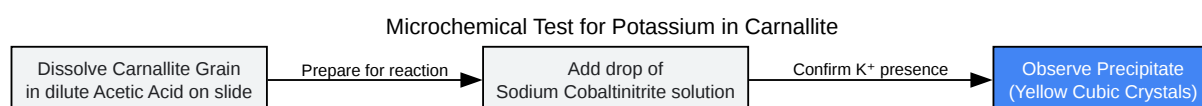
The presence of potassium can be confirmed by the formation of a yellow precipitate of potassium cobaltinitrite.

Reagents:

- Dilute Acetic Acid (CH<sub>3</sub>COOH)
- Sodium Cobaltinitrite (Na<sub>3</sub>Co(NO<sub>2</sub>)<sub>6</sub>) solution

Methodology:

- Dissolve a small grain of the sample in a drop of dilute acetic acid on a microscope slide.
- Add a drop of sodium cobaltinitrite solution to the dissolved sample.
- Observe the formation of a fine, yellow, crystalline precipitate. Potassium cobaltinitrite typically forms as small, isotropic, cubic crystals, which may appear as tiny squares or hexagons under the microscope.



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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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